

Personal protective equipment for handling 1-(4-thio-beta-D-ribofuranosyl)uracil

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Compound of Interest

Compound Name: 1-(4-thio-beta-D-ribofuranosyl)uracil

Cat. No.: B1310666

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Essential Safety and Handling Guide for 1-(4-thio-beta-D-ribofuranosyl)uracil

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **1-(4-thio-beta-D-ribofuranosyl)uracil** (CAS No. 6741-73-7), also known as 4'-Thiouridine. Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Hazard Classification

1-(4-thio-beta-D-ribofuranosyl)uracil is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(4-thio-beta-D-ribofuranosyl)uracil**.

Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety glasses or chemical safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves with a minimum layer thickness of 0.11mm are recommended. [2] Change gloves immediately if contamination is suspected.
Body Protection	Laboratory coat	Standard lab coat to prevent skin contact.
Respiratory Protection	Not required under normal use with adequate ventilation	If dusts are generated or ventilation is inadequate, use a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask. [2]

Operational Plan: Safe Handling Protocol

Engineering Controls:

- Work in a well-ventilated area.
- When handling the solid form in a way that may generate dust, use a chemical fume hood.

Administrative Controls:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

- Ensure a safety shower and eyewash station are readily accessible.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by ensuring it is clean and uncluttered.
- Weighing: If weighing the solid, do so within a chemical fume hood to minimize inhalation of any dust.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, decontaminate the work area and any equipment used.

Emergency Procedures

Situation	First Aid Measures
Ingestion	Harmful if swallowed. Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

Disposal Plan

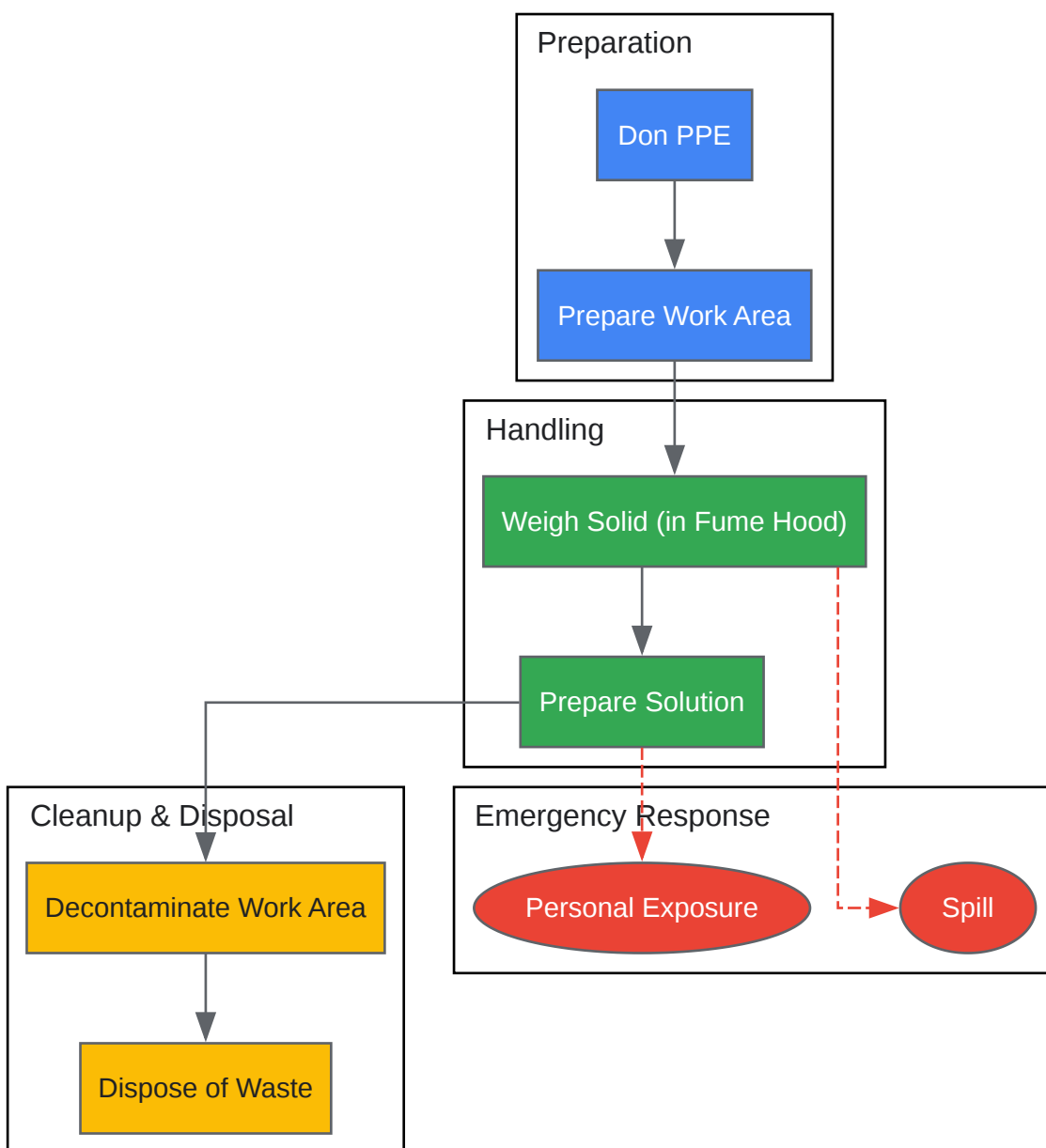
The disposal of **1-(4-thio-beta-D-ribofuranosyl)uracil** and its containers must be treated as special waste.

Waste Type	Disposal Method
Unused Chemical	Arrange for disposal as special waste through a licensed disposal company. Do not allow the product to enter drains.
Contaminated Materials (e.g., gloves, wipes)	Place in a sealed, labeled container and dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.

Note: Always consult with your institution's environmental health and safety (EHS) department and local regulations for specific disposal requirements.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **1-(4-thio-beta-D-ribofuranosyl)uracil**.



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Caption: Workflow for handling **1-(4-thio-beta-D-ribofuranosyl)uracil**.

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